

In-Depth Technical Guide: GHS Hazard Classification of Chloro(decyl)dimethylsilane

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Compound of Interest

Compound Name: Chloro(decyl)dimethylsilane

Cat. No.: B1271424

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the GHS (Globally Harmonized System of Classification and Labelling of Chemicals) hazard classification for **Chloro(decyl)dimethylsilane** (CAS No: 38051-57-9). The information herein is compiled from various Safety Data Sheets (SDS), chemical databases, and toxicological assessments of related compounds, intended to inform safe handling, use, and risk assessment for professionals in research and development.

GHS Hazard Classification Summary

Chloro(decyl)dimethylsilane is consistently classified as a hazardous chemical. The primary hazards are associated with its corrosive nature, which is a common characteristic of chlorosilanes due to their rapid hydrolysis in the presence of moisture.

GHS Label Elements

Element	Description
Pictogram(s)	
Signal Word	Danger
Hazard Statements	H314: Causes severe skin burns and eye damage.[1][2][3][4][5][6][7][8] H318: Causes serious eye damage.[2][3][6][9] H335: May cause respiratory irritation.[2] H290: May be corrosive to metals.[3][5]
Precautionary Statements	A comprehensive list of precautionary statements is provided in the tables below.

Tabulated GHS Classification

The following table summarizes the GHS hazard classifications for **Chloro(decyl)dimethylsilane** as reported in various safety data sheets.

Hazard Class	Hazard Category	GHS Classification
Skin Corrosion/Irritation	Category 1B	Causes severe skin burns and eye damage (H314)[2][4][6][7][8]
Serious Eye Damage/Eye Irritation	Category 1	Causes serious eye damage (H318)[2][3][6][9]
Specific Target Organ Toxicity - Single Exposure	Category 3	May cause respiratory irritation (H335)[2]
Corrosive to Metals	Category 1	May be corrosive to metals (H290)[3][5]

Physicochemical and Toxicological Data

Quantitative experimental data for **Chloro(decyl)dimethylsilane** is not readily available in the public domain. The hazard classification is largely based on the properties of similar alkyl chlorosilanes. The primary mechanism of toxicity for chlorosilanes is their rapid hydrolysis upon

contact with water or moisture, yielding hydrochloric acid (HCl) and the corresponding silanol (decyldimethylsilanol in this case). The corrosive effects are predominantly caused by the generated HCl.

Physicochemical Properties

Property	Value	Source(s)
Molecular Formula	C ₁₂ H ₂₇ ClSi	[10]
Molecular Weight	234.88 g/mol	[8][10]
Appearance	Colorless to pale yellow liquid	[9]
Boiling Point	98 °C at 2 mmHg	[9]
Density	0.866 g/mL at 25 °C	[9]
Flash Point	137 °C (278.6 °F) - closed cup	[8]
Reactivity	Reacts with water to produce hydrochloric acid.	[11]

Toxicological Data (Read-Across from Similar Alkyl Chlorosilanes)

The following data is from studies on shorter-chain alkyl chlorosilanes, such as chlorotrimethylsilane (CTMS) and trichloromethylsilane (C3MS). This data provides a basis for understanding the potential toxicity of **Chloro(decyl)dimethylsilane**.

Test	Species	Route	Value	Analogous Substance	Source
Acute Oral LD50	Rat (male)	Oral	4811 mg/kg bw	CTMS	[12]
Rat (female)	Oral	5636 mg/kg bw	CTMS	[12]	
Rat (male)	Oral	2057 mg/kg bw	C3MS	[12]	
Rat (female)	Oral	3594 mg/kg bw	C3MS	[12]	
Acute Dermal LD50	Rabbit (male)	Dermal	2030 mg/kg bw	CTMS	[12]
Rabbit (female)	Dermal	1513 mg/kg bw	CTMS	[12]	
Acute Inhalation LC50	Rat	Inhalation	18.92 mg/L (1 hour)	CTMS	[12]
Rat	Inhalation	8.35 mg/L (1 hour)	C3MS	[12]	

Precautionary Statements

The following tables detail the precautionary statements associated with the handling of **Chloro(decyl)dimethylsilane**.

Prevention

Code	Statement
P234	Keep only in original container.[5]
P260	Do not breathe dust/fume/gas/mist/vapours/spray.[2][5]
P264	Wash skin thoroughly after handling.[2][5]
P271	Use only outdoors or in a well-ventilated area.[2]
P280	Wear protective gloves/protective clothing/eye protection/face protection.[1][2][3][5][6]

Response

Code	Statement
P301 + P330 + P331	IF SWALLOWED: Rinse mouth. Do NOT induce vomiting.[2][3]
P303 + P361 + P353	IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.[2][3]
P304 + P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.[2]
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1][5] [6]
P310	Immediately call a POISON CENTER or doctor/physician.[1][3][5][6]
P363	Wash contaminated clothing before reuse.[2]
P390	Absorb spillage to prevent material damage.[3] [5]

Storage

Code	Statement
P403 + P233	Store in a well-ventilated place. Keep container tightly closed.[2]
P405	Store locked up.[5]
P406	Store in corrosive resistant container with a resistant inner liner.[5]

Disposal

Code	Statement
P501	Dispose of contents/container to an approved waste disposal plant.[5]

Experimental Protocols

Detailed experimental protocols for **Chloro(decyl)dimethylsilane** are not publicly available. However, the "Skin Corrosion: Category 1B" classification is likely determined using an in vitro method such as the OECD Test Guideline 431 (In Vitro Skin Corrosion: Reconstructed Human Epidermis (RhE) Test Method).

OECD Test Guideline 431: In Vitro Skin Corrosion (RhE) - General Protocol

This test method uses a three-dimensional human epidermis model to assess the skin corrosion potential of a chemical.

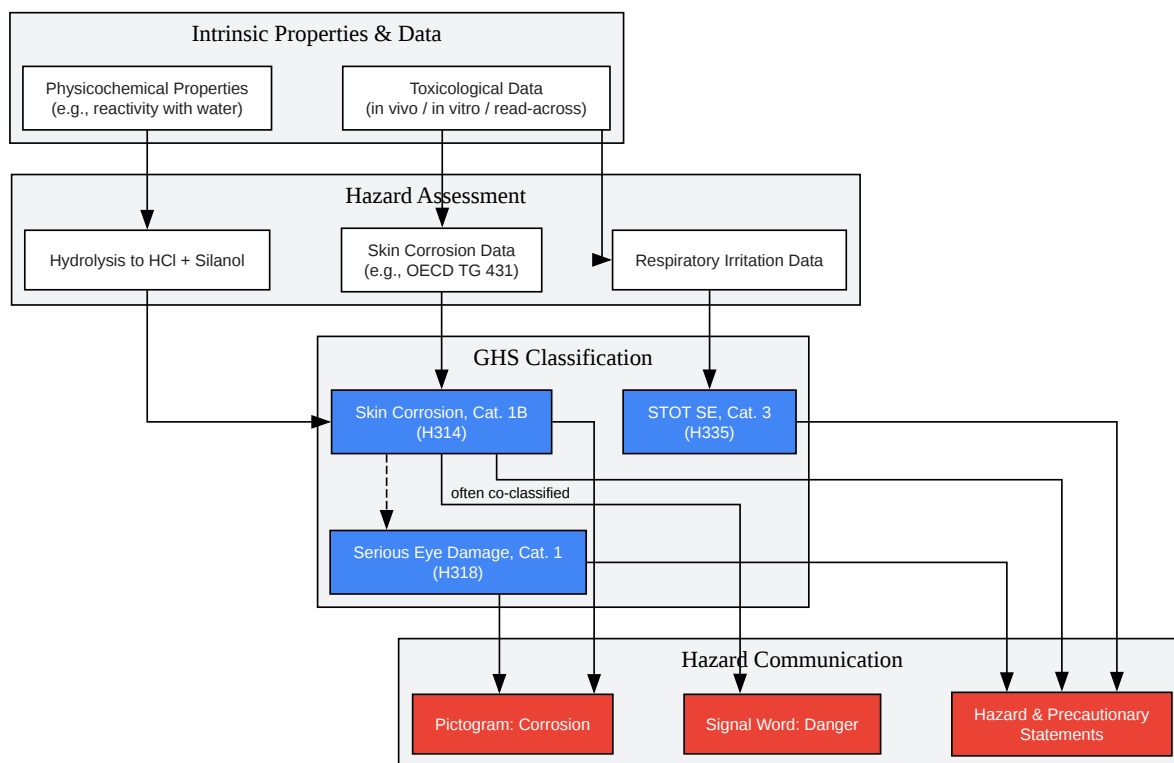
- Test System: A reconstructed human epidermis model (e.g., EpiDerm™, EpiSkin™) consisting of normal, human-derived epidermal keratinocytes cultured to form a multilayered, differentiated model of the human epidermis.
- Procedure:
 - The test substance is applied topically to the surface of the skin tissue model.

- The substance is applied for two different exposure times, typically 3 minutes and 1 hour, to differentiate between subcategories of corrosivity.
- Following exposure, the test substance is removed by rinsing.
- The viability of the skin tissue is determined using a cell viability assay, most commonly the MTT assay. In this assay, the mitochondrial dehydrogenase of viable cells reduces the yellow MTT tetrazolium salt to a blue formazan salt, which is then extracted and quantified by measuring its optical density.
- Classification Criteria:
 - A substance is identified as corrosive (Category 1) if the mean tissue viability following a 3-minute exposure is less than 50%, or if the viability is less than 15% after a 1-hour exposure.
 - Sub-categorization into 1A, 1B, or 1C is based on the specific viability results at the different time points. For a Category 1B classification, the substance would typically show corrosive effects after a 1-hour exposure but not after a 3-minute exposure.[\[13\]](#)

Visualizations

GHS Classification Workflow

The following diagram illustrates the logical workflow for the GHS classification of a substance like **Chloro(decyl)dimethylsilane**, from its intrinsic properties to the final hazard communication.

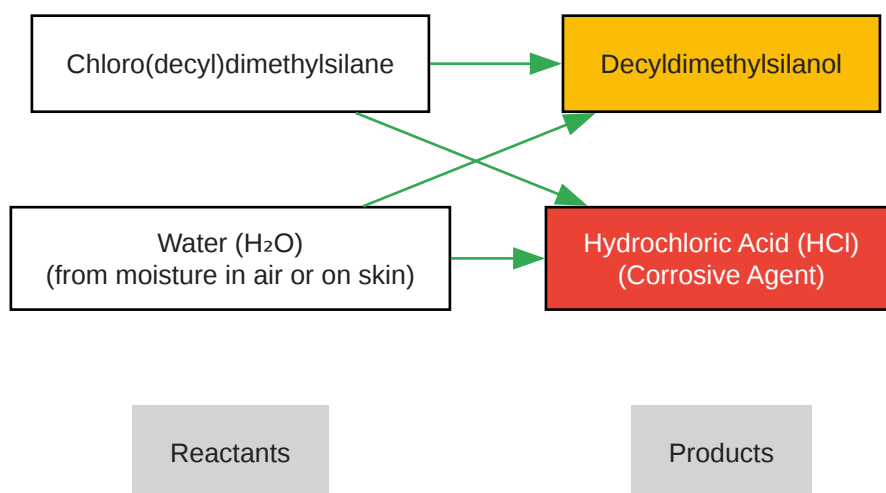


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Caption: Logical flow from chemical properties to GHS hazard communication.

Hydrolysis Reaction Pathway

This diagram illustrates the key chemical reaction of **Chloro(decyl)dimethylsilane** that underlies its primary corrosive hazard.



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Caption: Hydrolysis of **Chloro(decyl)dimethylsilane** to corrosive byproducts.

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